

Application Note & Protocol: In Vitro Dissolution Testing of Phenyltoloxamine Extended-Release Tablets

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Compound of Interest

Compound Name: Phenyltoloxamine hydrochloride

CAS No.: 7587-47-5

Cat. No.: B1253609

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Introduction: The Rationale for Controlled Release and Dissolution Analysis

Phenyltoloxamine is a first-generation antihistamine of the ethanolamine class, recognized for its sedative and analgesic-potentiating effects.[1] It functions by blocking H1 receptors, providing relief from symptoms associated with allergic reactions.[2][3] To enhance patient compliance and provide a more stable therapeutic window, phenyltoloxamine is often formulated into extended-release (ER) dosage forms. These advanced formulations are designed to release the active pharmaceutical ingredient (API) over a prolonged period, thereby reducing dosing frequency and minimizing fluctuations in plasma drug concentration.[4]

The clinical efficacy and safety of an ER tablet are critically dependent on its drug release characteristics. A premature, rapid release (known as "dose dumping") can lead to toxic systemic concentrations, while an insufficient or slow release may render the therapy ineffective. Therefore, in vitro dissolution testing is an indispensable tool in the development and quality control of phenyltoloxamine ER tablets.[5] This test serves as a crucial surrogate for

in vivo performance, helping to ensure batch-to-batch consistency and providing valuable insights into the formulation's behavior under simulated physiological conditions.[\[6\]](#)

This application note provides a detailed, scientifically-grounded protocol for the in vitro dissolution testing of phenyltoloxamine extended-release tablets, designed for researchers, quality control analysts, and formulation scientists. The methodology is built upon established principles outlined by global pharmacopeias and regulatory bodies.[\[7\]](#)[\[8\]](#)

Principle of the Method: Simulating In Vivo Drug Release

The core principle of this method is to measure the rate and extent of phenyltoloxamine release from an extended-release tablet into a liquid medium under controlled, standardized conditions that simulate the environment of the gastrointestinal tract. The tablet is placed in a dissolution apparatus containing a specified volume of dissolution medium maintained at physiological temperature (37 ± 0.5 °C).[\[7\]](#) At predetermined time intervals, aliquots of the medium are withdrawn, and the concentration of dissolved phenyltoloxamine is determined using High-Performance Liquid Chromatography (HPLC) with UV detection. This data is used to construct a dissolution profile, which graphically represents the cumulative percentage of drug released over time.

Causality Behind Experimental Choices: Justifying the Key Parameters

The selection of dissolution test parameters is not arbitrary; each is chosen to create a reproducible and discriminating method that reflects potential in vivo behavior.

- **Dissolution Apparatus:** The USP Apparatus 2 (Paddle) is recommended. This apparatus is widely used for tablets and is effective at creating uniform hydrodynamics around the dosage form, which is critical for reproducible dissolution of ER matrix or coated systems. The paddle speed is set to 50 RPM, a common and gentle agitation rate that minimizes the risk of mechanically eroding the tablet, which could lead to artificially high release rates.[\[6\]](#)
- **Dissolution Medium:** Phenyltoloxamine citrate is reported to be soluble in water.[\[2\]](#) For routine quality control, a single medium is preferred for simplicity and reproducibility.[\[9\]](#)

Therefore, 900 mL of deaerated water is proposed as the primary medium. Water provides a neutral and consistent environment to assess the release mechanism built into the formulation itself. During formulation development, however, it is highly recommended to test the dissolution profile in media of varying pH (e.g., pH 1.2, 4.5, and 6.8 buffers) to evaluate the formulation's robustness to the physiological pH changes in the GI tract.[5]

- **Temperature:** The temperature is maintained at 37 ± 0.5 °C to mimic human body temperature, a critical parameter as drug solubility and polymer hydration (a common ER mechanism) are often temperature-dependent.[8]
- **Sampling Time Points:** For an ER product, a single time point is insufficient. Multiple points are required to characterize the release profile.[9][10] The proposed schedule (1, 4, 8, and 12 hours) is designed to:
 - 1 hour: Check for initial release and safeguard against dose dumping.
 - 4 and 8 hours: Define the characteristic release pattern of the formulation.
 - 12 hours: Ensure that the majority of the drug has been released, demonstrating the formulation's efficiency.

Summary of Recommended Dissolution Parameters

All quantitative data and experimental conditions are summarized in the table below for easy reference.

Parameter	Recommended Condition & Justification
Apparatus	USP Apparatus 2 (Paddle)
Rotation Speed	50 RPM
Temperature	37 ± 0.5 °C
Dissolution Medium	900 mL of Deaerated Water
Sampling Times	1, 4, 8, and 12 hours
Analytical Method	High-Performance Liquid Chromatography (HPLC) with UV Detection
Number of Units	A minimum of 6 tablets should be tested. ^[9]

Detailed Experimental Protocol

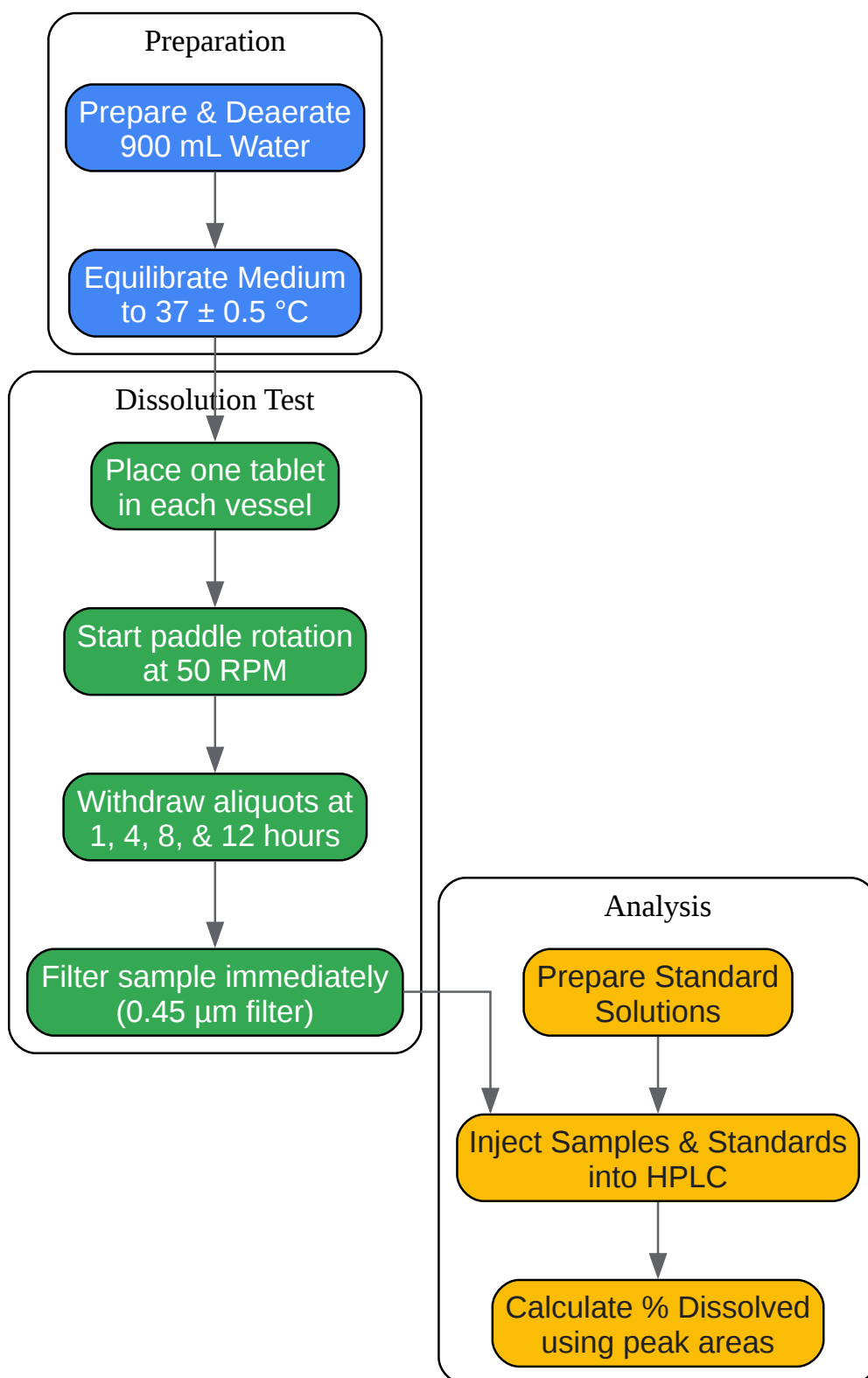
This section provides a step-by-step methodology for performing the dissolution test and subsequent sample analysis.

Materials and Reagents

- Equipment:
 - USP-compliant Dissolution Apparatus 2 (Paddle) with vessels and paddles
 - Constant temperature water bath
 - HPLC system with UV detector, pump, autosampler, and column oven
 - Analytical balance
 - pH meter
 - Volumetric flasks and pipettes
 - Syringes and syringe filters (e.g., 0.45 µm PVDF)
- Chemicals:

- Phenyltoloxamine Citrate Reference Standard (USP or equivalent)
- Acetonitrile (HPLC grade)
- Monobasic Potassium Phosphate (KH_2PO_4) (Reagent grade)
- Orthophosphoric Acid (Reagent grade)
- Purified, deionized water

Dissolution Procedure Workflow



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Caption: Experimental workflow for dissolution testing.

- **Media Preparation:** Prepare a sufficient volume of purified water. Deaerate the medium by heating, filtering under vacuum, or sparging with helium.[8]
- **Apparatus Setup:** Set up the dissolution apparatus. Place 900 mL ($\pm 1\%$) of the deaerated water into each vessel. Equilibrate the medium to 37 ± 0.5 °C.
- **Tablet Introduction:** Carefully drop one phenyltoloxamine ER tablet into each vessel, ensuring no air bubbles are clinging to the tablet surface.
- **Test Initiation:** Immediately start the apparatus, rotating the paddles at 50 RPM. Cover the vessels to prevent evaporation.
- **Sampling:** At each specified time point (1, 4, 8, and 12 hours), withdraw a sample aliquot (e.g., 5 mL) from a zone midway between the surface of the medium and the top of the paddle, not less than 1 cm from the vessel wall.
- **Filtration:** Immediately filter the withdrawn sample through a 0.45 μm syringe filter suitable for aqueous solutions. Discard the first few mL of the filtrate to saturate the filter and minimize drug adsorption. Collect the filtrate in an HPLC vial for analysis.
- **Media Replacement (Optional):** If required by the experimental design, replace the volume of withdrawn aliquot with an equal volume of fresh, pre-warmed dissolution medium.

Analytical Procedure (HPLC)

This is a suggested starting method; it must be validated for specificity, linearity, accuracy, and precision according to USP <1225> or equivalent guidelines.

HPLC Parameter	Recommended Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile : 25 mM Potassium Phosphate Buffer (pH 3.0) (35:65 v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	265 nm
Injection Volume	20 µL
Column Temperature	30 °C

- **Mobile Phase Preparation:** Prepare the 25 mM potassium phosphate buffer by dissolving the appropriate amount of KH_2PO_4 in water, adjusting the pH to 3.0 with orthophosphoric acid, and filtering. Mix with acetonitrile in the specified ratio.
- **Standard Stock Solution:** Accurately weigh about 25 mg of Phenyltoloxamine Citrate RS into a 50 mL volumetric flask. Dissolve in and dilute to volume with dissolution medium to obtain a known concentration.
- **Working Standard Solution:** Dilute the Standard Stock Solution with the dissolution medium to a concentration that is approximately equal to the expected concentration of the samples at 100% drug release.
- **Analysis:** Inject the prepared standard and filtered dissolution samples into the HPLC system.

Calculations and Acceptance Criteria

Calculation of Drug Release

The percentage of the labeled amount of phenyltoloxamine dissolved at each time point is calculated using the following formula:

$$\% \text{ Dissolved} = (A_{\text{sample}} / A_{\text{standard}}) * C_{\text{standard}} * V_{\text{medium}} / L * 100$$

Where:

- A_{sample} = Peak area of phenyltoloxamine in the sample chromatogram
- A_{standard} = Average peak area of phenyltoloxamine in the standard chromatograms
- C_{standard} = Concentration of the Standard Solution (e.g., in mg/mL)
- V_{medium} = Volume of the dissolution medium in the vessel (e.g., 900 mL)
- L = Label claim of the tablet (e.g., in mg)

Note: If medium replacement is used, the calculation must be adjusted to account for the drug removed in previous samples.

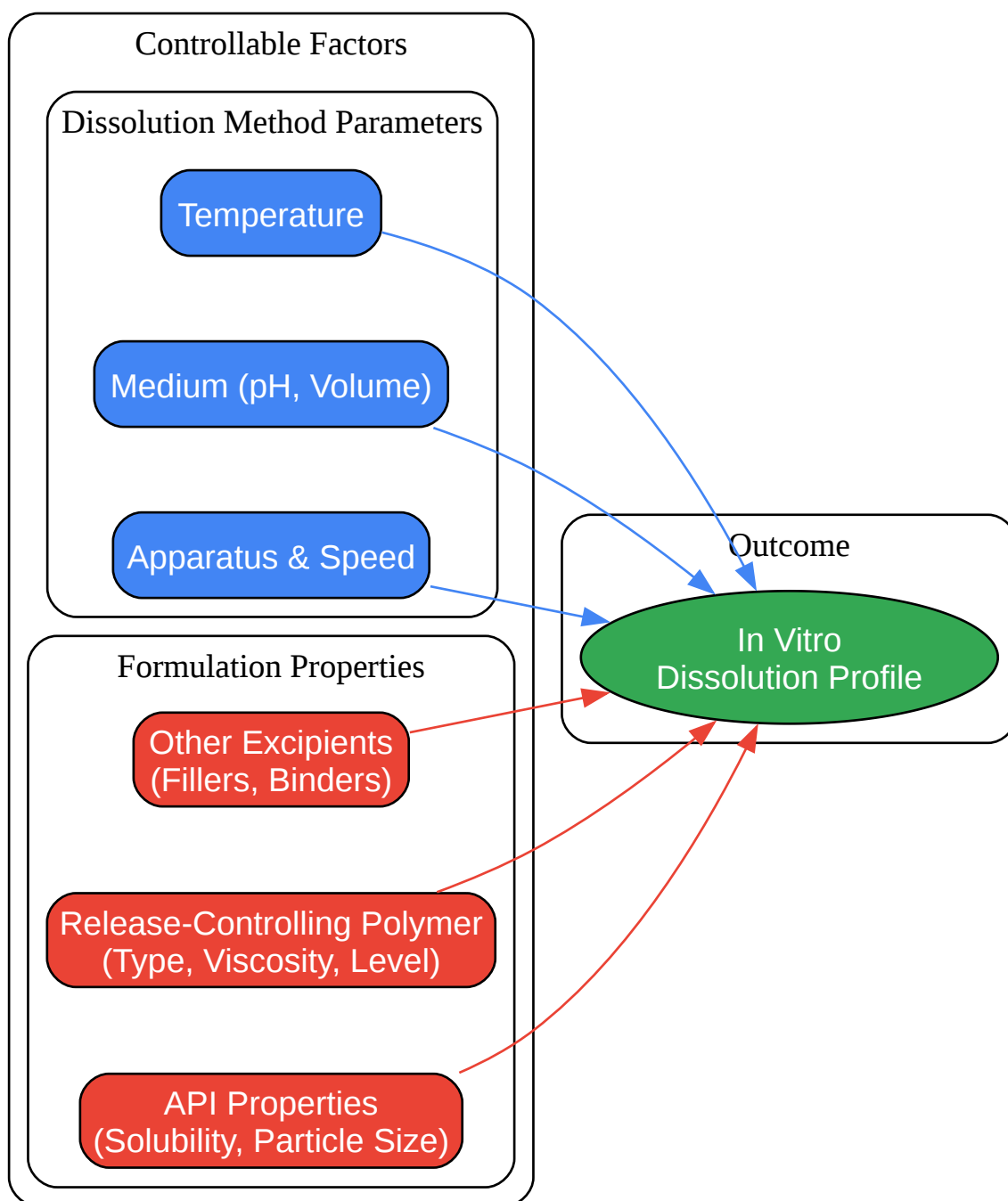
Proposed Acceptance Criteria

The following acceptance criteria are proposed based on typical requirements for a 12-hour extended-release formulation.[10] These specifications must be established based on data from pivotal clinical or bioequivalence batches.[9]

Time (hours)	Percent Dissolved (%)
1	Not More Than 30%
4	40% – 65%
8	65% - 85%
12	Not Less Than 80%

Logical Relationships in Dissolution Testing

The final dissolution profile is a result of the interplay between the formulation's intrinsic properties and the external test conditions.



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Caption: Factors influencing the in vitro drug release profile.

Conclusion

This application note provides a comprehensive and scientifically justified protocol for the in vitro dissolution testing of phenyltoloxamine extended-release tablets. Adherence to this

detailed methodology will enable researchers and quality control professionals to generate reliable and reproducible data, which is essential for ensuring product quality, consistency, and performance. The successful implementation of this dissolution test is a critical step in the lifecycle of the pharmaceutical product, from development to routine manufacturing, ultimately safeguarding patient health.

References

- Sievert, B., & Siewert, M. Dissolution Tests for ER Products. APV. [\[Link\]](#)
- U.S. Food and Drug Administration. GUIDANCE: ORAL EXTENDED (CONTROLLED) RELEASE DOSAGE FORMS IN VIVO BIOEQUVALENCE AND IN VITRO DISSOLUTION TESTING. Regulations.gov. [\[Link\]](#)
- Raytor. Best Practices for Regulatory Compliance in Dissolution Testing. [\[Link\]](#)
- Ueda, S., et al. Dissolution Testing for Generic Drugs: An FDA Perspective. AAPS J. [\[Link\]](#)
- U.S. Food and Drug Administration. Guidance for Industry: Extended Release Oral Dosage Forms: Development, Evaluation, and Application of In Vitro/In Vivo Correlations. [\[Link\]](#)
- PharmaCompass. Phenyltoloxamine Citrate - Uses, DMF, Dossier, Manufacturer, Supplier, Licensing, Distributer, Prices, News, GMP. [\[Link\]](#)
- Wikipedia. Biopharmaceutics Classification System. [\[Link\]](#)
- Pharmacy and Poisons Board. Biopharmaceutics Classification System (BCS) of Various Drug Substance. [\[Link\]](#)
- National Center for Biotechnology Information. Phenyltoloxamine. PubChem Compound Database. [\[Link\]](#)
- USP-NF. Phenylpropanolamine Hydrochloride Extended-Release Tablets. [\[Link\]](#)
- Taylor & Francis Online. Biopharmaceutics Classification System – Knowledge and References. [\[Link\]](#)
- FIP. FIP GUIDELINES FOR DISSOLUTION TESTING OF SOLID ORAL PRODUCTS. [\[Link\]](#)

- U.S. Pharmacopeia. General Chapter <711> DISSOLUTION. [[Link](#)]
- Dissolution Technologies. Analytical Method Selection for Drug Product Dissolution Testing. [[Link](#)]
- SOTAX. The Role of Dissolution Testing in the Dissolution of Sustained-Release Tablets. [[Link](#)]

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Sources

- 1. Phenyltoloxamine | C₁₇H₂₁NO | CID 7077 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. raytor.com [raytor.com]
- 5. Dissolution Testing for Generic Drugs: An FDA Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 6. fda.gov [fda.gov]
- 7. raytor.com [raytor.com]
- 8. usp.org [usp.org]
- 9. dissolutiontech.com [dissolutiontech.com]
- 10. fip.org [fip.org]
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